

Application Note & Protocol: Synthesis of meso-2,5-Dibromoadipic Acid from Adipic Acid

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Compound of Interest		
Compound Name:	Meso-2,5-dibromoadipic acid	
Cat. No.:	B15350965	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

meso-2,5-Dibromoadipic acid is a valuable intermediate in organic synthesis, particularly in the preparation of substituted heterocyclic compounds. This document outlines a detailed protocol for the synthesis of **meso-2,5-dibromoadipic acid** from adipic acid. The synthesis proceeds via a Hell-Volhard-Zelinsky (HVZ) reaction, a well-established method for the α-halogenation of carboxylic acids.[1][2][3][4][5] The process involves the conversion of adipic acid to its diacyl halide, followed by α-bromination and subsequent hydrolysis to yield the target compound.

Overall Reaction Scheme

The synthesis of **meso-2,5-dibromoadipic acid** from adipic acid can be summarized by the following two-stage reaction:

- Acyl Halide Formation: Adipic acid is first converted to adipoyl chloride using thionyl chloride.
- α -Bromination: The adipoyl chloride then undergoes bromination at the α -positions. Subsequent workup yields the desired dibrominated diacid.

Experimental Protocols



This protocol is synthesized from established procedures for the α -bromination of dicarboxylic acids.[6][7]

Materials and Reagents

Reagent	Formula	Molar Mass (g/mol)
Adipic Acid	C6H10O4	146.14
Thionyl Chloride	SOCl ₂	118.97
Bromine	Br ₂	159.808
Chloroform	CHCl₃	119.38
Water (deionized)	H ₂ O	18.015

Equipment

- Three-necked round-bottom flask
- Reflux condenser
- Dropping funnel
- · Heating mantle with magnetic stirrer
- Ice bath
- Vacuum filtration apparatus
- · Standard laboratory glassware

Procedure

Step 1: Synthesis of Adipoyl Chloride[6]

 In a three-necked round-bottom flask equipped with a reflux condenser and a dropping funnel, place adipic acid (e.g., 20.0 g, 137 mmol).



- Under an inert atmosphere (e.g., nitrogen or argon), add neat thionyl chloride (e.g., 40.0 g, 342 mmol) to the adipic acid.
- Heat the mixture to reflux at 80 °C for 3 hours.
- After the reaction is complete, remove the excess thionyl chloride under reduced pressure.
 The remaining product is adipoyl chloride.

Step 2: Synthesis of meso-2,5-Dibromoadipic Acid[6]

- To the crude adipoyl chloride from Step 1, add neat bromine (e.g., 54.7 g, 342 mmol) at room temperature.
- Heat the reaction mixture to 80-90 °C. For enhanced reaction initiation, a 500-watt halogen lamp can be placed approximately 10 cm from the reaction flask.[6]
- Continue heating for 2 hours.
- After cooling, cautiously dilute the reaction mixture with chloroform (e.g., 25 mL).
- Pour the resulting solution into water (e.g., 100 mL) for hydrolysis of the diacyl bromide.
- Separate the organic layer, and extract the aqueous layer twice with chloroform.
- Combine the organic extracts and evaporate the solvent under reduced pressure to obtain the crude product.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., water or an ethanol/water mixture) to yield meso-2,5-dibromoadipic acid.

Data Presentation

Table 1: Physical and Chemical Data

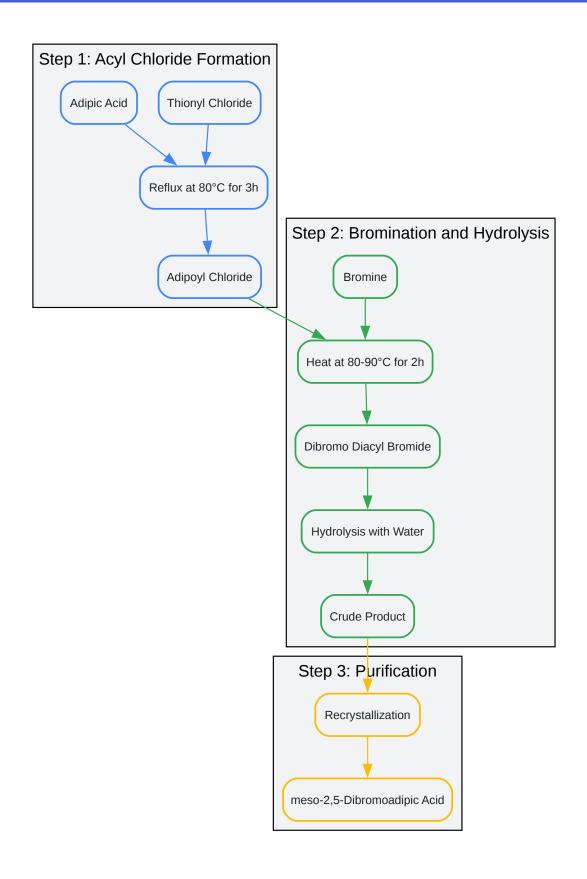


Compound	Formula	Molar Mass (g/mol)	Appearance	Melting Point (°C)
Adipic Acid	C6H10O4	146.14	White crystalline solid	152.1
meso-2,5- Dibromoadipic Acid	C6H8Br2O4	303.94	White solid	Not explicitly found
Diethyl meso- 2,5- dibromoadipate	C10H16Br2O4	360.04	White solid	62-64[7]

Visualizations

Diagram 1: Experimental Workflow for the Synthesis of meso-2,5-Dibromoadipic Acid



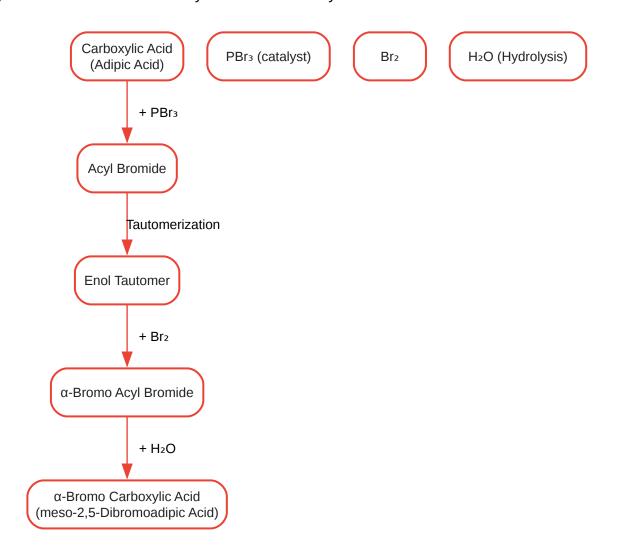


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Caption: Workflow for the synthesis of **meso-2,5-dibromoadipic acid**.



Diagram 2: Hell-Volhard-Zelinsky Reaction Pathway



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Caption: Simplified mechanism of the Hell-Volhard-Zelinsky reaction.

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- To cite this document: BenchChem. [Application Note & Protocol: Synthesis of meso-2,5-Dibromoadipic Acid from Adipic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15350965#synthesis-of-meso-2-5-dibromoadipic-acid-from-adipic-acid]

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